

1-Nonanethiol structure and formula

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Compound of Interest

Compound Name: 1-Nonanethiol

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An In-depth Technical Guide to **1-Nonanethiol**: Structure, Properties, and Applications

Overview of 1-Nonanethiol

1-Nonanethiol, also known as n-nonyl mercaptan, is a straight-chain alkanethiol with a nine-carbon backbone.[1][2] It is a colorless to pale yellow liquid recognized by a characteristic strong, unpleasant odor.[3][4] The key feature of its molecular structure is the thiol (-SH) functional group, which dictates its chemical reactivity and utility. This thiol group exhibits a strong affinity for the surfaces of noble metals, particularly gold, leading to the spontaneous formation of highly ordered, self-assembled monolayers (SAMs).[5][6] This property makes **1-Nonanethiol** a critical component in surface science, nanotechnology, and materials science, with significant implications for drug development, biosensing, and microelectronics.[6][7]

Chemical Structure and Formula

The structure of **1-Nonanethiol** consists of a nine-carbon alkyl chain attached to a sulfhydryl (thiol) group.

- Molecular Formula: $C_9H_{20}S$ [1][3][8]
- Condensed Structural Formula: $CH_3(CH_2)_8SH$ [3]
- IUPAC Name: Nonane-1-thiol[1][3]
- SMILES: CCCCCCCCCS[3]

- InChI: InChI=1S/C9H20S/c1-2-3-4-5-6-7-8-9-10/h10H,2-9H2,1H3[1][3]
- InChIKey: ZVEZMVFBMOOHAT-UHFFFAOYSA-N[1][3]

Physicochemical Properties

The physical and chemical properties of **1-Nonanethiol** are summarized in the table below. It is a combustible liquid and is generally insoluble in water but miscible with many organic solvents like alcohols and ethers.[3][4]

Property	Value	Reference(s)
CAS Number	1455-21-6	[1][3]
Molar Mass	160.32 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid with a characteristic odor	[3][4][9]
Density	0.842 g/mL at 25 °C	[2]
Boiling Point	220 °C	[3]
Melting Point	-20 °C to -21 °C	[3][4]
Flash Point	79 °C (174.2 °F) - closed cup	
Vapor Pressure	0.13 mmHg	[3]
Refractive Index	n ₂₀ /D 1.455	
Solubility	Insoluble in water; Soluble in chloroform and methanol (slightly)	[3][10]

Synthesis and Reactivity

Synthesis

1-Nonanethiol can be synthesized via several standard methods in organic chemistry. A common laboratory-scale preparation involves the reaction of 1-bromononane with thiourea,

followed by hydrolysis. This two-step process provides a reliable route to the desired alkanethiol.

Reactivity

The chemistry of **1-Nonanethiol** is dominated by its thiol group.

- Oxidation: It is sensitive to air and can be oxidized to form the corresponding disulfide (dinonyl disulfide).[4]
- Acidity: The thiol proton is weakly acidic ($\text{pK}_a \approx 10.5$).[10]
- Reactivity with Metals: It reacts readily with noble metal surfaces, most notably gold, to form a strong gold-thiolate covalent bond (Au-S).[6] This interaction is the driving force for the formation of self-assembled monolayers.
- Incompatibilities: **1-Nonanethiol** reacts violently with strong oxidizing agents, strong acids, strong bases, and alkali metals.[9][11]

Applications in Research and Drug Development

The primary application of **1-Nonanethiol** in research is its use as a molecular building block for the creation of Self-Assembled Monolayers (SAMs). SAMs are highly ordered molecular films that form spontaneously when a suitable substrate (e.g., a gold-coated slide) is exposed to a dilute solution of the thiol.[12][13]

- Surface Functionalization: SAMs of **1-Nonanethiol** create a well-defined, hydrophobic surface. This can be used to control surface energy, wettability, and adhesion.
- Biosensors: By using mixed SAMs containing **1-Nonanethiol** and other functionalized thiols (e.g., those with carboxyl or amine terminal groups), surfaces can be designed to selectively bind proteins, DNA, or other biomolecules, forming the basis of highly sensitive biosensors.
- Drug Delivery: Nanoparticles functionalized with **1-Nonanethiol** and other ligands can be used in drug delivery systems. The alkyl chains can form a hydrophobic layer that encapsulates a drug, while other functional groups can be used for targeting specific cells or tissues.

- Microelectronics and Patterning: SAMs are used as ultrathin resist layers in soft lithography techniques like microcontact printing.

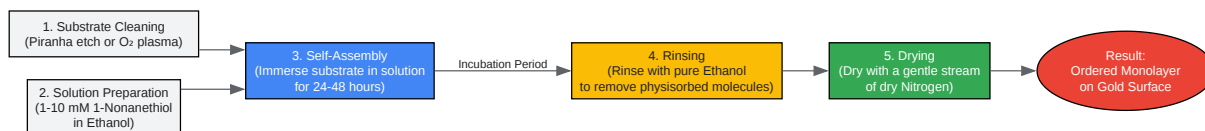
Experimental Protocol: Formation of a 1-Nonanethiol SAM on Gold

This protocol details the standard procedure for preparing a high-quality **1-Nonanethiol** SAM on a gold-coated substrate in a solution phase.^{[12][13][14]}

Reagents and Materials

- Gold-coated substrate (e.g., gold-on-glass or gold-on-silicon)
- **1-Nonanethiol** ($\geq 95\%$ purity)
- 200-proof ethanol (absolute, anhydrous)
- Clean glass or polypropylene containers with sealable caps (e.g., scintillation vials)
- Tweezers for substrate handling
- Dry nitrogen gas source
- Sonicator
- Calibrated micropipettes and analytical balance

Workflow Visualization



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Caption: Experimental workflow for the formation of a **1-Nonanethiol** self-assembled monolayer.

Detailed Procedure

Step 1: Substrate Preparation (Cleaning) A pristine gold surface is critical for the formation of a high-quality SAM. The substrate should be cleaned immediately before use.

- Thoroughly rinse the gold substrate with ethanol.
- Dry the substrate under a stream of dry nitrogen.
- For optimal cleaning, treat the surface with UV-Ozone or an oxygen plasma cleaner for 5-10 minutes to remove organic contaminants. Alternative for robust substrates: Immerse in piranha solution (3:1 mixture of concentrated H_2SO_4 and 30% H_2O_2) for 5-10 minutes. Extreme caution is required with piranha solution as it is highly corrosive and reacts violently with organic materials.
- Rinse copiously with deionized water, followed by ethanol, and dry with nitrogen.

Step 2: Thiol Solution Preparation

- Work in a clean environment, preferably a fume hood, to avoid contamination.^[12]
- Prepare a 1 to 10 mM solution of **1-Nonanethiol** in absolute ethanol. For example, to make 10 mL of a 1 mM solution, add 18.6 μL of **1-Nonanethiol** (density $\approx 0.842 \text{ g/mL}$) to 10 mL of ethanol.
- Vortex or gently agitate the solution until the thiol is completely dissolved.

Step 3: The Self-Assembly Process

- Using clean tweezers, immediately immerse the cleaned gold substrate into a container filled with the prepared thiol solution.^{[12][13]}

- Ensure the entire gold surface is submerged. To minimize oxidation and contamination, use a container with minimal headspace.[12]
- Backfill the container with dry nitrogen gas, seal it tightly (e.g., with a cap and Parafilm®), and store it in a dark, vibration-free location at room temperature.[12][13]
- Allow the self-assembly to proceed for 24 to 48 hours. Longer immersion times typically result in more ordered and densely packed monolayers.[12][13]

Step 4: Rinsing and Post-Treatment

- After the incubation period, carefully remove the substrate from the thiol solution using tweezers.
- Immediately rinse the substrate thoroughly with a stream of fresh, pure ethanol for 15-30 seconds to remove any non-covalently bound (physisorbed) thiol molecules from the surface.[12]
- To further ensure a clean monolayer, place the substrate in a beaker of fresh ethanol and sonicate for 1-3 minutes.[12][13]
- Perform a final rinse with ethanol.

Step 5: Drying

- Gently dry the substrate with a stream of dry, high-purity nitrogen gas.
- The substrate, now coated with a **1-Nonanethiol** SAM, is ready for analysis or further functionalization. Store in a clean, dry environment, such as a desiccator or petri dish.[12]

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